

Molecular weight and formula of 6-Iodonicotinic acid

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Compound of Interest

Compound Name: **6-Iodonicotinic acid**

Cat. No.: **B176809**

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An In-depth Technical Guide to **6-Iodonicotinic Acid**: Core Properties

This guide provides essential information regarding the molecular weight and chemical formula of **6-Iodonicotinic acid**, a compound of interest for researchers and professionals in the fields of chemistry and drug development. The data is presented in a clear, structured format to facilitate easy reference and comparison.

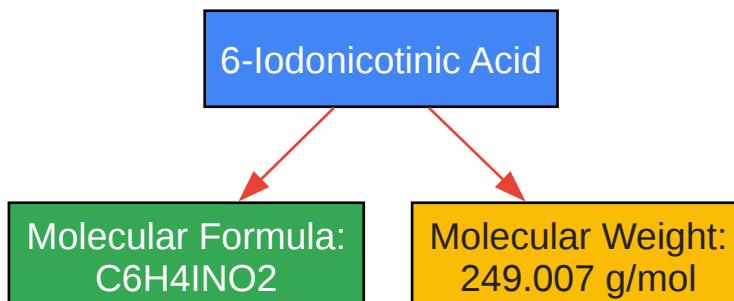
Core Chemical Data

The fundamental properties of **6-Iodonicotinic acid**, including its molecular formula and weight, are summarized in the table below. This information is critical for stoichiometric calculations, analytical method development, and chemical synthesis.

Property	Value
Molecular Formula	C6H4INO2[1]
Molecular Weight	249.007 g/mol [1]
Synonym	6-iodopyridine-3-carboxylic acid[1]
CAS Number	13054-02-9[2]
InChI Key	PCGJGRDGMJRQAJ-UHFFFAOYSA-N[1][2]
SMILES	OC(=O)c1ccc(I)nc1[1]

Visualization of Core Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular properties.



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Caption: Relationship between **6-Iodonicotinic acid** and its core properties.

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References

- 1. 6-Iodonicotinic acid | Chemical Substance Information | J-GLOBAL [jglobal.jst.go.jp]
- 2. 13054-02-9(6-Iodo-nicotinic Acid) | Kuujia.com [[kuujia.com](https://www.kuujia.com)]
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